

Technical Guide: Physicochemical Properties of N-(3-bromophenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-(3-bromophenyl)acetamide**

Cat. No.: **B1265513**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **N-(3-bromophenyl)acetamide**, including experimental protocols for their determination.

Physicochemical Data of N-(3-bromophenyl)acetamide

N-(3-bromophenyl)acetamide is a chemical compound with the molecular formula C8H8BrNO.^{[1][2][3][4]} It is also known by other names such as 3'-Bromoacetanilide and m-bromoacetanilide.^{[1][3][4][5]} The compound has a molecular weight of approximately 214.06 g/mol.^{[3][4][6][7]}

The key physical properties are summarized in the table below:

Property	Value	Source
Melting Point	87-89 °C	[3] [4] [6]
Boiling Point	349.2 ± 25.0 °C (Predicted)	[3] [4] [6]
Density	1.5097 g/cm ³ (Rough Estimate)	[3] [6]
pKa	14.45 ± 0.70 (Predicted)	[3] [4] [6]
CAS Number	621-38-5	[1] [2] [5]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid compound like **N-(3-bromophenyl)acetamide**.

2.1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology: Capillary Method

- Sample Preparation: A small, dry sample of **N-(3-bromophenyl)acetamide** is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (the solid begins to melt) and the temperature at which the entire sample becomes liquid are recorded. This

range is the melting point of the sample. For pure substances, this range is narrow.

2.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. As **N-(3-bromophenyl)acetamide** is a solid at room temperature, its boiling point is determined at reduced pressure to prevent decomposition at high temperatures, or predicted computationally.

Methodology: Distillation Method (for liquids, adaptable for high-boiling solids)

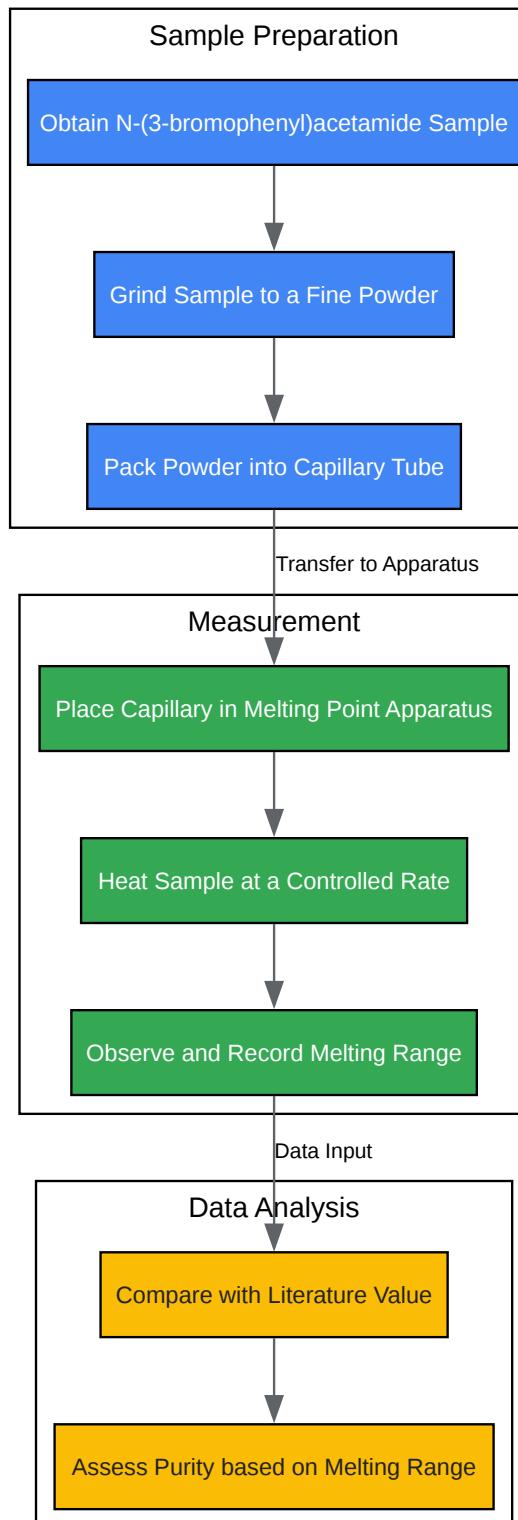
- Apparatus Setup: A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Sample Placement: The substance is placed in the distilling flask along with boiling chips to ensure smooth boiling.
- Heating: The flask is heated gently.
- Temperature Reading: The temperature is recorded when the vapor condensation front is level with the thermometer bulb, and a steady temperature is maintained. This temperature is the boiling point at the given atmospheric pressure.

Note: For high-melting solids, the boiling point is often determined using specialized equipment under vacuum (vacuum distillation) to avoid thermal decomposition. The predicted boiling point of 349.2 ± 25.0 °C suggests that the compound may decompose at atmospheric pressure before it boils.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the melting point of **N-(3-bromophenyl)acetamide** using the capillary method.

Workflow for Melting Point Determination

[Click to download full resolution via product page](#)

Caption: Experimental workflow for melting point determination.

This guide provides foundational information for laboratory professionals working with **N-(3-bromophenyl)acetamide**. Accurate determination of its physical properties is a fundamental step in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]
- 2. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]
- 3. Acetamide, N-(3-bromophenyl)- [chembk.com]
- 4. 3'-BROMOACETANILIDE | 621-38-5 [chemicalbook.com]
- 5. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]
- 6. 621-38-5 CAS MSDS (3'-BROMOACETANILIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. N-(3-bromophenyl)acetamide [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of N-(3-bromophenyl)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265513#n-3-bromophenyl-acetamide-melting-point-and-boiling-point>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com